

Introduction: The Significance of the Imidazole Scaffold

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Compound of Interest

Compound Name:	5-Chloro-1-ethyl-2-methyl-1H-imidazole
CAS No.:	4897-22-7
Cat. No.:	B180949

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The imidazole ring system is a cornerstone of medicinal chemistry and materials science. As a fundamental component of natural products like the amino acid histidine, purines in DNA, and histamine, its biological relevance is profound[1]. This five-membered aromatic heterocycle, also known as 1,3-diazole, is prized for its unique electronic properties and ability to engage in various biological interactions[1][2]. Consequently, imidazole derivatives have been successfully developed into a wide array of therapeutic agents, demonstrating antibacterial, antifungal, anti-inflammatory, and antitumor activities[1]. The polarity of the imidazole core can also enhance the solubility of drug candidates, a critical factor in pharmaceutical development[2]. **5-Chloro-1-ethyl-2-methyl-1H-imidazole** is a specific derivative within this versatile class, offering a unique combination of substituents that make it a valuable building block for novel chemical entities. This guide provides a comprehensive technical overview of its molecular characteristics, synthesis, handling, and applications for researchers and drug development professionals.

Core Molecular and Physicochemical Properties

5-Chloro-1-ethyl-2-methyl-1H-imidazole is a substituted imidazole with the chemical formula $C_6H_9ClN_2$ and a molecular weight of approximately 144.60 g/mol [3][4][5]. Its identity is unequivocally established by its CAS Number, 4897-22-7[3][4][5]. The compound exists as a liquid at room temperature[3][4].

Table 1: Key Physicochemical Data

Property	Value	Source(s)
Molecular Weight	144.60 g/mol	[4][5]
Molecular Formula	$C_6H_9ClN_2$	[3][4][5]
Physical Form	Liquid	[3]
Density	1.141 g/mL at 25 °C	[3][4][6]
Boiling Point	101 °C at 12 mmHg	[3][4]
Refractive Index	$n_{20/D}$ 1.499	[3][4][6]
Flash Point	96 °C (205 °F)	[3][7]
pKa (Predicted)	6.06 ± 0.34	[3]

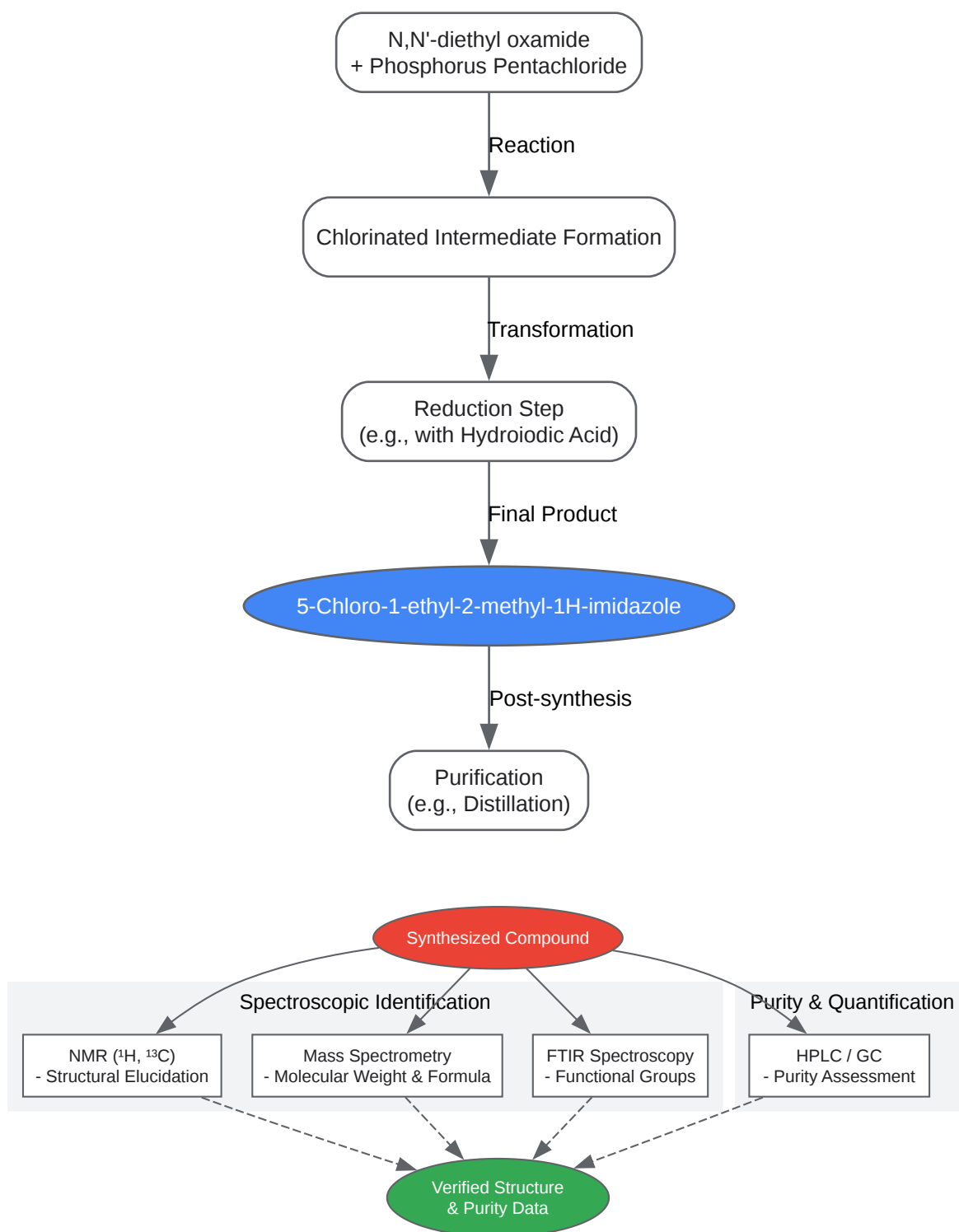
The structure incorporates a chloro group at the 5-position, an ethyl group at the 1-position (one of the nitrogen atoms), and a methyl group at the 2-position of the imidazole ring. This specific arrangement of substituents dictates its reactivity and potential applications.

Caption: Chemical structure of **5-Chloro-1-ethyl-2-methyl-1H-imidazole**.

Synthesis and Characterization

Synthetic Pathways

The synthesis of substituted imidazoles can be achieved through various established methods. One notable route is the Wallach synthesis, which involves the reaction of N,N'-disubstituted oxamides with phosphorus pentachloride to form a chlorinated intermediate. This intermediate is then reduced to yield the corresponding imidazole[8]. For **5-Chloro-1-ethyl-2-methyl-1H-imidazole**, a plausible precursor would be N,N'-diethyl oxamide, which upon reaction, yields a chloro-imidazole that can be further processed[8].



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Sources

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